

# An In-depth Technical Guide to the Physical Properties of Methyl Propionate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl propionate

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This technical guide provides a comprehensive overview of the core physical properties of **methyl propionate**, with a specific focus on its boiling point. The information is curated for professionals in research, scientific, and drug development fields, presenting quantitative data in a structured format, outlining experimental methodologies, and providing a visual representation of a key experimental workflow.

**Methyl propionate** (also known as methyl propanoate) is an organic compound with the chemical formula  $\text{CH}_3\text{CH}_2\text{COOCH}_3$ .<sup>[1]</sup> It is a colorless liquid recognized by its characteristic fruity, rum-like odor.<sup>[1][2]</sup> This ester finds application as a solvent for cellulose nitrate and lacquers and serves as a raw material in the manufacturing of paints, varnishes, and other chemicals, including methyl methacrylate.<sup>[1]</sup> Its aromatic properties also lead to its use in fragrances and flavorings.<sup>[1][3]</sup>

## Core Physical Properties

The physical characteristics of **methyl propionate** are crucial for its handling, application, and safety in a laboratory and industrial setting. A summary of these properties is presented below.

Table 1: Key Physical Properties of **Methyl Propionate**

Property	Value	Notes	Source(s)
Boiling Point	79.7 °C to 80 °C at 760 mmHg	The temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.	[1][4][5]
Melting Point	-88 °C to -87 °C	The temperature at which a solid becomes a liquid at atmospheric pressure.	[1][5][6]
Density	0.915 g/mL at 20-25 °C	The mass of a substance per unit volume.	[1][2][6]
Molar Mass	88.106 g·mol <sup>-1</sup>	The mass of one mole of a substance.	[1]
Vapor Pressure	40 mmHg at 11 °C; 84 mmHg at 25 °C	The pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.	[3][4]
Flash Point	-2 °C (28 °F)	The lowest temperature at which vapors of a volatile material will ignite, when given an ignition source.	[1][5]
Solubility in Water	72 g/L at 20 °C	The ability of a substance to dissolve in a solvent.	[1]

Refractive Index	1.376 to 1.3775 at 20 °C	A dimensionless number that describes how fast light travels through the material.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Vapor Density	3.03 (relative to air)	The density of a vapor in relation to that of air.	<a href="#">[7]</a>

## Experimental Protocols: Determination of Boiling Point

The boiling point of a liquid is a fundamental physical property that is determined experimentally. The following protocol outlines a standard laboratory method for the determination of the boiling point of a substance like **methyl propionate**.

Objective: To determine the atmospheric boiling point of **methyl propionate** using the distillation method.

Materials and Apparatus:

- A sample of pure **methyl propionate** ( $\geq 98\%$ )
- Distillation flask
- Condenser
- Thermometer (calibrated)
- Heating mantle or water bath
- Boiling chips
- Receiving flask
- Clamps and stands

#### Procedure:

- **Apparatus Setup:** Assemble the distillation apparatus in a fume hood. The distillation flask is filled with a sample of **methyl propionate** and a few boiling chips to ensure smooth boiling. The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask. The condenser is connected to the distillation flask and a receiving flask is placed at the outlet of the condenser.
- **Heating:** The distillation flask is gently heated. As the liquid is heated, the vapor pressure increases.
- **Boiling and Condensation:** When the vapor pressure of the **methyl propionate** equals the atmospheric pressure, the liquid begins to boil. The vapor rises, passes into the condenser, where it is cooled by circulating water, and condenses back into a liquid.
- **Temperature Reading:** The temperature of the vapor is recorded from the thermometer. The boiling point is the temperature at which the vapor and liquid are in equilibrium, and this is indicated by a stable temperature reading on the thermometer as the liquid condenses.
- **Data Collection:** The temperature is recorded at regular intervals. The boiling point is the constant temperature observed during the distillation of the pure liquid.

**Safety Precautions:** **Methyl propionate** is a highly flammable liquid and vapor.[8] The experiment should be conducted in a well-ventilated area, away from open flames or sparks. Appropriate personal protective equipment, including safety goggles and gloves, should be worn.[9]

## Workflow for Boiling Point Determination

The logical flow of the experimental determination of a boiling point can be visualized as follows:



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Caption: Workflow for the experimental determination of boiling point.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl Propionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153301#physical-properties-of-methyl-propionate-boiling-point]

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